

Essential Safety and Handling Guidelines for SKF 83959

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Compound of Interest

Compound Name: SKF 83959

Cat. No.: B1663693

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This document provides crucial safety and logistical information for the handling and disposal of **SKF 83959**, a benzazepine derivative commonly used in neuroscience research as a dopamine D1-like receptor partial agonist. While Safety Data Sheets (SDS) for **SKF 83959** hydrobromide indicate it is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure a safe research environment.^{[1][2]}

Personal Protective Equipment (PPE) and Handling

Even when working with non-hazardous-rated substances like **SKF 83959**, a proactive approach to safety is paramount. The following PPE is recommended as a minimum standard for handling this compound in a laboratory setting.

Core PPE Requirements:

- **Eye Protection:** ANSI Z87.1-compliant safety glasses with side shields are mandatory. For procedures with a risk of splashing, chemical splash goggles should be worn.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact. If more prolonged contact is anticipated, or when handling stock solutions, consider double-gloving or using gloves with higher chemical resistance. Always inspect gloves for integrity before use and change them immediately if contaminated.

- **Protective Clothing:** A standard laboratory coat should be worn and fully buttoned to protect from potential splashes. Long pants and closed-toe shoes are required to ensure no skin is exposed.
- **Respiratory Protection:** Typically not required when handling small quantities in a well-ventilated area. If there is a potential for aerosolization or if working with larger quantities, a risk assessment should be performed to determine if respiratory protection is necessary.

Operational and Disposal Plans

Proper handling and disposal are critical for maintaining a safe laboratory. The following step-by-step guidance outlines the lifecycle of **SKF 83959** in the laboratory, from receipt to disposal.

Receiving and Storage:

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store **SKF 83959** in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed when not in use. The hydrobromide salt form of **SKF 83959** generally has enhanced stability.^[3]

Preparation of Solutions:

SKF 83959 is often used in experimental settings where it is dissolved in a solvent.

- **Solvent Selection:** **SKF 83959** is soluble in DMSO.^[4] The hydrobromide salt form typically offers enhanced water solubility.^[3]
- **Weighing:** When weighing the solid compound, do so in a chemical fume hood or on a bench with adequate ventilation to avoid inhalation of any fine particulates.
- **Dissolving:** Add the solvent to the weighed compound slowly. If preparing solutions for in vivo or cell culture experiments, ensure sterile techniques are used.

Experimental Use:

- All work with **SKF 83959**, particularly when in solution, should be conducted in a designated area, such as a chemical fume hood or on a laboratory bench, to contain any potential spills.

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Spill Management:

- Alert Personnel: Notify others in the immediate area of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the vicinity.
- Containment: For small spills, use an appropriate absorbent material (e.g., chemical absorbent pads or granules) to contain the spill.
- Cleanup: Wearing appropriate PPE, carefully clean the affected area.
- Disposal: All materials used for spill cleanup should be treated as chemical waste and disposed of accordingly.

Disposal Plan:

- Waste Categorization: Although **SKF 83959** is not classified as hazardous, it should be disposed of as chemical waste. Do not dispose of **SKF 83959** or its solutions down the drain or in regular trash.
- Waste Containers: Use clearly labeled, leak-proof containers for all **SKF 83959** waste, including unused compound, solutions, and contaminated consumables (e.g., pipette tips, tubes, gloves).
- Segregation: Keep **SKF 83959** waste separate from other incompatible waste streams.
- Collection: Follow your institution's specific procedures for chemical waste pickup and disposal.

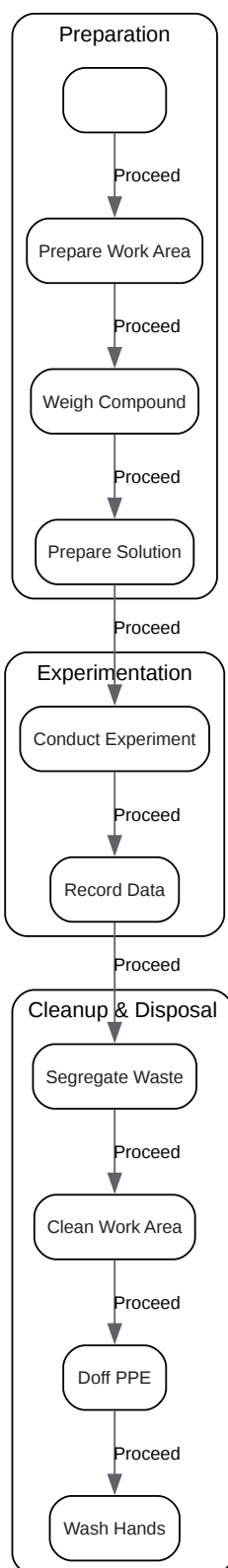
Compound Data

While no specific quantitative exposure limits have been established due to its non-hazardous classification, the following table summarizes key properties of **SKF 83959** hydrobromide.

Property	Value	Reference
Molecular Formula	$\text{C}_{18}\text{H}_{20}\text{ClNO}_2 \cdot \text{HBr}$	[5]
Molecular Weight	398.73 g/mol	[5]
Purity	≥98%	[5]
Solubility	Soluble in DMSO	[4]
Storage	Store at room temperature	

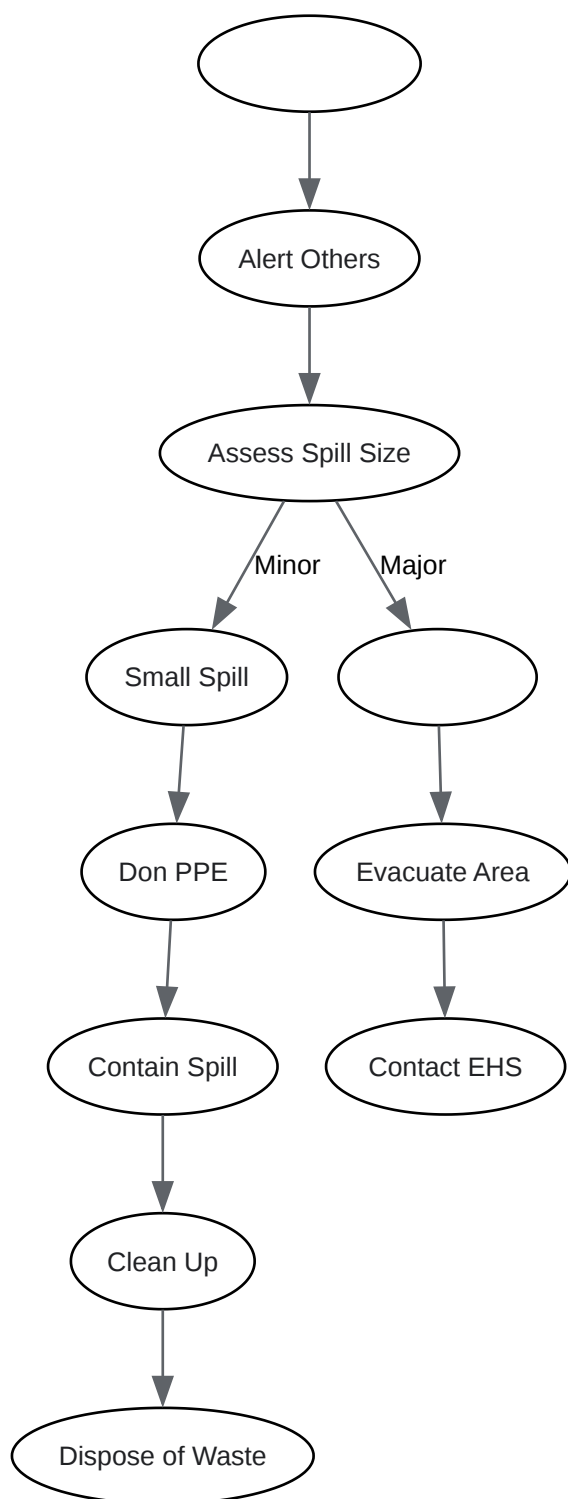
Experimental Workflow and Safety Protocol

The following diagrams illustrate the logical flow for safely handling **SKF 83959** in a research setting.



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Caption: Workflow for Handling **SKF 83959**.



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